

Proper Disposal Procedures for S-15261 (Low-Density Polyethylene Bags)

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Compound of Interest

Compound Name: S-15261

Cat. No.: B1680370

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This document provides essential safety and logistical information for the proper disposal of **S-15261**, which are 8 x 12" 6 Mil Reclosable Bags made of Low-Density Polyethylene (LDPE).^[1] Adherence to these procedures is crucial for ensuring laboratory safety and environmental responsibility.

Material Identification and Properties

S-15261 bags are made of Low-Density Polyethylene (LDPE), a thermoplastic polymer.^[1] Understanding the material's properties is essential for safe handling and disposal.

Table 1: Physical and Chemical Properties of **S-15261** (LDPE)

Property	Value
Material	Low-Density Polyethylene (LDPE)[1]
Melting Point / Range	106 – 112 °C (222.8 - 233.6 °F)[2]
Autoignition Temperature	> 300 °C (> 572 °F)[2]
Boiling Point	Not Applicable[2][3]
Flash Point	Not Applicable[2][3]
Specific Gravity	0.91 – 0.93[2]
Solubility in Water	Insoluble[2]
Solubility in Other Solvents	Soluble in hot aromatic and chlorinated solvents[2]

| Odor | Odorless[2] |

Table 2: Safety and Handling Information

Hazard Classification	Details
OSHA/HCS Status	Not considered hazardous under normal conditions of use.[3]
Primary Hazards	Presents a suffocation hazard, especially to children.[4]
Fire Hazard	Combustible.[5] Dense smoke and hazardous gases (carbon monoxide, carbon dioxide) can be emitted when burned without sufficient oxygen.[2]
Ingestion	Not expected to cause adverse effects in small amounts but may be a choking hazard.[5]
Skin Contact	No known acute effects at room temperature.[5] Molten polymer can cause severe thermal burns.[5]
Eye Contact	Dust may cause mechanical irritation.[5] Vapors from heated polymer may be irritating.[5]

| Inhalation | Negligible at room temperature.[5] Vapors from heated polymer can be irritating to the respiratory tract.[5] |

Step-by-Step Disposal Procedures

The primary disposal methods for **S-15261** (LDPE bags) are recycling and landfilling. The preferred method is recycling, where available, to promote sustainability.

Step 1: Decontamination

- **Crucial First Step:** Before disposal, ensure the bags are completely empty and free of any chemical, biological, or radioactive contamination.
- **Cleaning Procedure:** If the bags have contained non-hazardous materials, they should be thoroughly cleaned. For chemical residues, follow appropriate institutional guidelines for decontamination.

Step 2: Segregation

- Clean vs. Contaminated: Segregate clean, uncontaminated bags from those that are or may be contaminated.
- Recycling Stream: Only clean, dry, and empty LDPE bags should be placed in the recycling stream.

Step 3: Recycling

- Check Local Regulations: Verify with your institution's environmental health and safety (EHS) department or local waste management authority if LDPE (Recycling #4) is accepted for recycling.^[1]
- Collection: If recycling is an option, place the clean bags in the designated recycling bins.

Step 4: Landfill Disposal

- For Contaminated or Non-Recyclable Bags: If the bags are contaminated with hazardous materials or if recycling is not available, they must be disposed of as regular solid waste to a landfill.
- Packaging: Place the bags in the appropriate waste container for landfill disposal.

Step 5: Incineration (Special Cases)

- Not a Recommended Standard Procedure: Incineration should only be considered if it is part of a waste-to-energy program and is in accordance with local and institutional regulations.
- Hazardous Fumes: Burning polyethylene can release toxic fumes, including carbon monoxide and carbon dioxide, if not done in a controlled, high-temperature incinerator.^[2]

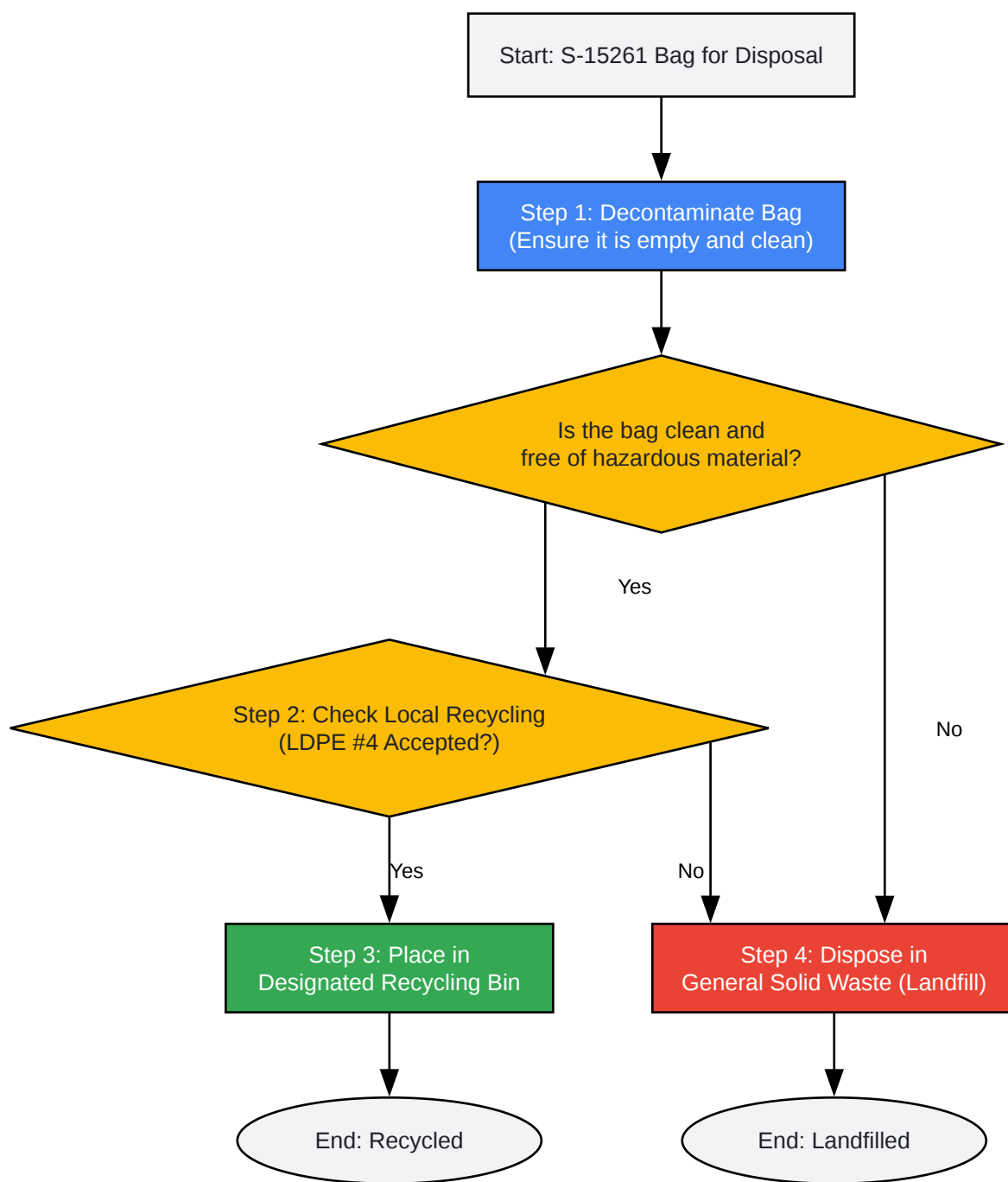
Experimental Protocols

While "experimental protocols" in the context of a chemical substance do not directly apply to a manufactured product like **S-15261**, the methodologies for determining its properties are standardized material science tests. These include:

- Differential Scanning Calorimetry (DSC): To determine the melting point and other thermal transitions.
- Thermogravimetric Analysis (TGA): To determine the autoignition and decomposition temperatures.
- Pycnometry or Density Gradient Column: To measure the specific gravity.
- Solvent Extraction and Gas Chromatography-Mass Spectrometry (GC-MS): To analyze solubility and identify any volatile organic compounds.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **S-15261** bags.



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Caption: Disposal workflow for **S-15261** LDPE bags.

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